

An In-Depth Technical Guide to Cy7 Alkyne: Properties, Applications, and Experimental Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Cyanine7 alkyne*

CAS No.: *1954687-62-7*

Cat. No.: *B606875*

[Get Quote](#)

This guide provides a comprehensive technical overview of Cy7 alkyne, a near-infrared (NIR) fluorescent probe widely utilized in biological research and drug development. We will delve into its core physicochemical properties, with a particular focus on its molecular weight and chemical structure. Furthermore, this document will provide field-proven insights into its application in bioconjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), offering a detailed, step-by-step experimental protocol for the labeling of proteins. This guide is intended for researchers, scientists, and professionals in drug development seeking a practical and scientifically robust resource for the effective use of Cy7 alkyne in their experimental workflows.

Introduction to Cy7 Alkyne: A Near-Infrared Workhorse

Cyanine 7 (Cy7) alkyne is a fluorescent dye belonging to the cyanine family, characterized by a long polymethine chain that dictates its absorption and emission properties in the near-infrared spectrum (typically around 750 nm and 780 nm, respectively). This spectral range is highly

advantageous for biological imaging as it minimizes interference from cellular autofluorescence, allowing for a high signal-to-noise ratio. The incorporation of a terminal alkyne group ($-C\equiv CH$) bestows upon Cy7 the ability to participate in "click chemistry" reactions, most notably the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This bioorthogonal reaction enables the covalent and highly specific attachment of Cy7 to biomolecules bearing an azide functional group, facilitating their fluorescent labeling for a myriad of applications.

The utility of Cy7 alkyne spans a wide range of research areas, including:

- **Fluorescence Microscopy:** Enabling the visualization and tracking of labeled proteins, nucleic acids, and other biomolecules within cells and tissues.
- **In Vivo Imaging:** Its NIR properties allow for deep tissue penetration, making it suitable for non-invasive imaging in small animal models.
- **Flow Cytometry:** Quantifying and sorting cells based on the presence of a Cy7-labeled target.
- **Proteomics and Genomics:** Facilitating the detection and analysis of proteins and nucleic acids in complex biological samples.

Physicochemical Properties of Cy7 Alkyne

The precise properties of Cy7 alkyne can vary slightly depending on the counter-ion and any modifications to the core structure (e.g., sulfonation for increased water solubility). Below is a summary of the key physicochemical properties for a common form of Cy7 alkyne.

Chemical Structure and Molecular Weight

The core structure of Cy7 alkyne consists of two indole rings linked by a heptamethine chain, with an alkyne-containing linker attached to one of the indole nitrogens.

Chemical Formula: $C_{40}H_{48}ClN_3O$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight: 622.28 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Below is a two-dimensional representation of the chemical structure of a representative Cy7 alkyne chloride salt.

The image you are requesting does not exist or is no longer available.

imgur.com

Figure 1. Chemical structure of Cy7 alkyne chloride.

Spectroscopic Properties and Other Key Data

A summary of the essential quantitative data for Cy7 alkyne is presented in the table below for easy reference.

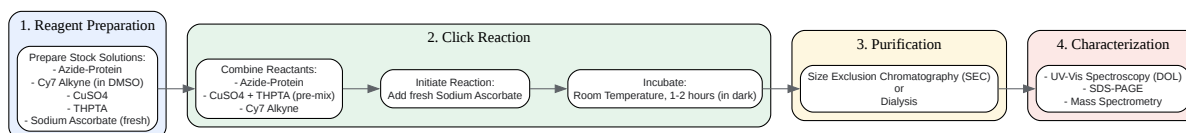
Property	Value	Source(s)
Molecular Formula	C ₄₀ H ₄₈ ClN ₃ O	[1][2][3]
Molecular Weight	622.28 g/mol	[1][2][3]
Excitation Maximum (λ _{max,abs})	~750 nm	[3]
Emission Maximum (λ _{max,em})	~773 nm	[3]
Molar Extinction Coefficient (ε)	~199,000 M ⁻¹ cm ⁻¹	[3]
Fluorescence Quantum Yield (Φ)	~0.3	[3]
Solubility	Good in DMSO and DMF	[3]
Appearance	Green powder	[3]

Experimental Protocol: Protein Labeling with Cy7 Alkyne via CuAAC

This section provides a detailed, step-by-step protocol for the covalent labeling of an azide-modified protein with Cy7 alkyne using the copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction. This protocol is designed to be a self-validating system, with explanations for the causality behind each experimental choice.

Rationale and Workflow Overview

The CuAAC reaction facilitates the formation of a stable triazole linkage between the terminal alkyne of Cy7 and an azide group on the target protein. The reaction is catalyzed by Cu(I) ions, which are typically generated in situ from a Cu(II) salt (e.g., CuSO₄) by a reducing agent such as sodium ascorbate. A copper-chelating ligand, like Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA), is crucial for stabilizing the Cu(I) oxidation state and enhancing the reaction efficiency in aqueous buffers. The overall workflow involves reaction setup, incubation, and purification of the labeled protein, followed by characterization.



[Click to download full resolution via product page](#)

Caption: Workflow for protein labeling with Cy7 alkyne via CuAAC.

Materials and Reagents

- Azide-modified protein (e.g., 1-5 mg/mL in a suitable buffer like PBS, pH 7.4)
- Cy7 alkyne

- Dimethyl sulfoxide (DMSO), anhydrous
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Deionized water
- Purification system (e.g., size exclusion chromatography column, dialysis tubing)
- Spectrophotometer
- SDS-PAGE system
- Mass spectrometer (optional)

Step-by-Step Methodology

1. Preparation of Stock Solutions:

- **Cy7 Alkyne (10 mM):** Dissolve a precisely weighed amount of Cy7 alkyne in anhydrous DMSO. For example, dissolve 0.62 mg of Cy7 alkyne ($\text{MW} = 622.28 \text{ g/mol}$) in 100 μL of DMSO. Store protected from light at -20°C . Rationale: DMSO is an excellent solvent for Cy7 alkyne and is miscible with aqueous reaction buffers.
- **Copper(II) Sulfate (100 mM):** Dissolve 25 mg of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ in 1 mL of deionized water. Store at room temperature.
- **THPTA (100 mM):** Dissolve 43.4 mg of THPTA in 1 mL of deionized water. Store at room temperature. Rationale: THPTA is a water-soluble ligand that stabilizes the Cu(I) catalyst, preventing its disproportionation and precipitation, and protecting the protein from oxidative damage.
- **Sodium Ascorbate (200 mM):** Dissolve 39.6 mg of sodium ascorbate in 1 mL of deionized water. This solution must be prepared fresh immediately before use. Rationale: Sodium ascorbate is readily oxidized by air, and its reducing capacity diminishes over time.

2. CuAAC Reaction Setup:

- In a microcentrifuge tube, combine the following reagents in the specified order:
 - Azide-modified protein solution (e.g., 100 μ L of a 2 mg/mL solution)
 - Deionized water or reaction buffer to a final volume of $\sim$ 180 μ L.
 - Catalyst Premix: In a separate tube, mix equal volumes of the 100 mM CuSO_4 and 100 mM THPTA stock solutions (e.g., 5 μ L of each). Add 10 μ L of this premix to the protein solution. Mix gently by pipetting. Rationale: Premixing the copper and ligand allows for the formation of the Cu(I)-THPTA complex, which is the active catalyst.
 - Cy7 alkyne stock solution (e.g., 5-10 μ L of 10 mM stock for a 5-10 molar excess over the protein). The optimal molar ratio should be determined empirically. Mix gently.
- Initiate the reaction by adding 10 μ L of the freshly prepared 200 mM sodium ascorbate solution. The final reaction volume will be approximately 200 μ L.
- Gently mix the reaction mixture and incubate at room temperature for 1-2 hours, protected from light. Rationale: The reaction is typically complete within this timeframe at room temperature. Protecting from light prevents photobleaching of the Cy7 dye.

3. Purification of the Cy7-Labeled Protein:

- To remove unreacted Cy7 alkyne and other small-molecule reagents, purify the reaction mixture using size exclusion chromatography (SEC) or dialysis.
- Size Exclusion Chromatography (Recommended): Use a desalting column (e.g., Sephadex G-25) equilibrated with the desired storage buffer (e.g., PBS, pH 7.4). The labeled protein will elute in the void volume, while the smaller molecules will be retained.^[4] Rationale: SEC provides a rapid and efficient method for separating the labeled protein from small molecule contaminants.
- Dialysis: Dialyze the reaction mixture against a large volume of the desired storage buffer at 4°C with several buffer changes over 24-48 hours. Rationale: Dialysis is a simple but slower method for removing small molecules.

4. Characterization of the Cy7-Protein Conjugate:

- Determination of Degree of Labeling (DOL): The DOL, which is the average number of dye molecules per protein molecule, can be determined spectrophotometrically.^[5]
 - Measure the absorbance of the purified conjugate at 280 nm (A_{280}) and at the absorbance maximum of Cy7 (~750 nm, A_{750}).
 - Calculate the protein concentration using the following formula, which corrects for the absorbance of the dye at 280 nm: Protein Concentration (M) = $[A_{280} - (A_{750} \times CF)] / \epsilon_{\text{protein}}$ Where:
 - CF is the correction factor for the dye's absorbance at 280 nm (A_{280} of dye / A_{max} of dye). For Cy7, this is approximately 0.05.
 - $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm.
 - Calculate the dye concentration: Dye Concentration (M) = $A_{750} / \epsilon_{\text{dye}}$ Where ϵ_{dye} is the molar extinction coefficient of Cy7 at ~750 nm ($\sim 199,000 \text{ M}^{-1}\text{cm}^{-1}$).
 - Calculate the DOL: DOL = Dye Concentration / Protein Concentration
- SDS-PAGE Analysis: Run the labeled protein on an SDS-PAGE gel and visualize the gel using a fluorescence imager with the appropriate excitation and emission filters for Cy7. This will confirm that the fluorescence is associated with the protein band.
- Mass Spectrometry (Optional): For a more precise characterization, the molecular weight of the labeled protein can be determined by mass spectrometry (e.g., ESI-MS or MALDI-TOF). The increase in mass will correspond to the number of conjugated Cy7 alkyne molecules.^[6]
^[7]^[8]^[9]

Safety and Handling

Cyanine dyes, including Cy7 alkyne, should be handled with care in a laboratory setting.^[10]
^[11]^[12]^[13]^[14]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, a lab coat, and safety glasses.

- Handling: Avoid inhalation of the powder and direct contact with skin and eyes. Handle the compound in a well-ventilated area or a chemical fume hood.[\[11\]](#)
- Storage: Store Cy7 alkyne at -20°C, protected from light and moisture.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Cy7 alkyne is a powerful tool for the fluorescent labeling of biomolecules in the near-infrared spectrum. Its utility in click chemistry provides a robust and specific method for bioconjugation. By understanding its chemical and physical properties and following a well-defined experimental protocol, researchers can effectively utilize Cy7 alkyne to advance their studies in a wide range of biological and biomedical applications. The detailed protocol provided in this guide offers a solid foundation for achieving successful and reproducible labeling of proteins for downstream analysis.

References

- AxisPharm. (n.d.). **Cyanine7 alkyne**. Retrieved from [\[Link\]](#)
- PapersFlow. (2026, February 6). Protein Labeling with Click Chemistry Research Guide. Retrieved from [\[Link\]](#)
- Thiel, C., et al. (2012). A highly sensitive protocol for microscopy of alkyne lipids and fluorescently tagged or immunostained proteins. *Journal of Lipid Research*, 53(2), 333-341.
- Abberior Instruments. (n.d.). Protein labeling protocol. Retrieved from [\[Link\]](#)
- FUJIFILM Diosynth Biotechnologies. (n.d.). Mass Spectrometric Conjugate Characterization. Retrieved from [\[Link\]](#)
- Cytiva. (n.d.). Protein characterization using size exclusion chromatography. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). A) CuAAC between terminal thioalkynes and Cy7-N3. Cy7=Cyanine7 dye. Retrieved from [\[Link\]](#)

- Trinkle-Mulcahy, L., et al. (2008). Identifying specific protein interaction partners using quantitative mass spectrometry and bead proteomes. *The Journal of cell biology*, 183(2), 223–239.
- Theiss, K., et al. (2021). ProDOL: a general method to determine the degree of labeling for staining optimization and molecular counting.
- Monterey AgResources. (n.d.). MATERIAL SAFETY DATA SHEET - MARK-IT RED. Retrieved from [[Link](#)]
- Waters Corporation. (2015, July 10). LC/MS Bioanalysis of Proteins via Surrogate Peptide Approach. YouTube. Retrieved from [[Link](#)]
- G-Biosciences. (2015, November 10). How To Determine Degree of Protein Labeling. Retrieved from [[Link](#)]
- PubChem. (n.d.). Cy7 dye. Retrieved from [[Link](#)]
- Chromatography Today. (n.d.). Accelerating ADC Development with Mass Spectrometry. Retrieved from [[Link](#)]
- Antibodies.com. (n.d.). Cyanine 7 alkyne (A270182). Retrieved from [[Link](#)]
- Beck, A., et al. (2015). Antibody-drug conjugate model fast characterization by LC-MS following IdeS proteolytic digestion. *mAbs*, 7(1), 70-83.
- Waters Corporation. (n.d.). Analysis of Proteins by Size-Exclusion Chromatography Coupled with Mass Spectrometry Under Non-Denaturing Conditions. Retrieved from [[Link](#)]
- Stanford Environmental Health & Safety. (n.d.). Information on Cyanide Compounds. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. vectorlabs.com](https://vectorlabs.com) [vectorlabs.com]
- [2. lumiprobe.com](https://lumiprobe.com) [lumiprobe.com]
- [3. Cyanine 7 alkyne \(A270182\) | Antibodies.com](https://antibodies.com) [antibodies.com]
- [4. goldbio.com](https://goldbio.com) [goldbio.com]
- [5. info.gbiosciences.com](https://info.gbiosciences.com) [info.gbiosciences.com]
- [6. fujifilmbiotechnologies.fujifilm.com](https://fujifilmbiotechnologies.fujifilm.com) [fujifilmbiotechnologies.fujifilm.com]
- [7. chromatographytoday.com](https://chromatographytoday.com) [chromatographytoday.com]
- [8. Antibody-drug conjugate model fast characterization by LC-MS following IdeS proteolytic digestion - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [9. waters.com](https://waters.com) [waters.com]
- [10. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [11. fishersci.com](https://fishersci.com) [fishersci.com]
- [12. assets.greenbook.net](https://assets.greenbook.net) [assets.greenbook.net]
- [13. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- [14. Information on Cyanide Compounds – Stanford Environmental Health & Safety](https://ehs.stanford.edu) [ehs.stanford.edu]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Cy7 Alkyne: Properties, Applications, and Experimental Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606875/docs#an-in-depth-technical-guide-to-cy7-alkyne-properties-applications-and-experimental-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)